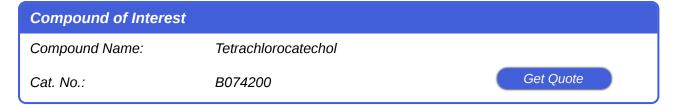


An In-depth Technical Guide to the Health and Safety of Tetrachlorocatechol

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Tetrachlorocatechol (TCC), a chlorinated aromatic compound, is a significant metabolite of the widely used pesticide pentachlorophenol (PCP) and is also found in industrial effluents, particularly from pulp and paper bleaching processes. This document provides a comprehensive overview of the health and safety information for **Tetrachlorocatechol**, compiled to assist researchers, scientists, and drug development professionals in handling and assessing the risks associated with this compound. The guide details its physicochemical properties, toxicological data, known metabolic pathways, and safety precautions. All quantitative data are presented in structured tables for clarity, and key processes are visualized using diagrams.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Tetrachlorocatechol** is fundamental to its safe handling and the design of relevant experiments.



Property	Value	Reference
Chemical Formula	C ₆ H ₂ Cl ₄ O ₂	[1]
Molecular Weight	247.89 g/mol	[1]
CAS Number	1198-55-6	[1]
Appearance	White to off-white solid	[1]
Melting Point	194 °C	[1]
Density	1.848 g/cm³ (at 20 °C) [1]	
Synonyms	3,4,5,6-Tetrachloro-1,2- benzenediol, Tetrachloropyrocatechol	[1]

Toxicological Data

The toxicological profile of **Tetrachlorocatechol** indicates that it is a hazardous compound requiring careful handling. The available acute toxicity data are summarized below.

Acute Toxicity



Species	Route of Administration	Toxicity Value	Reference
Cyprinus carpio (Common Carp)	Water exposure	24-hour LC50: 4.73 mg/L	[2]
48-hour LC50: 3.95 mg/L	[2]		
72-hour LC50: 3.20 mg/L	[2]		
96-hour LC50: 2.43 mg/L	[2]	_	
Mus musculus (Mouse)	Oral	LD50 data not explicitly found in the reviewed literature. Acute toxicity has been investigated, but specific LD50 values were not provided in the search results.	[3]
Intraperitoneal	LD50 data not explicitly found in the reviewed literature.		

Note: While specific LD50 values for mice were not found for **Tetrachlorocatechol**, a study on related chlorophenols indicated that the acute oral LD50 for pentachlorophenol in female mice is 117 mg/kg and in male mice is 177 mg/kg[3]. This suggests that **Tetrachlorocatechol** is also likely to be highly toxic.

Other Toxicological Information

Mechanism of Toxicity: The primary mechanism of toxicity for Tetrachlorocatechol and other chlorinated catechols is believed to be the uncoupling of oxidative phosphorylation[4] [5][6]. This process disrupts the mitochondrial electron transport chain, leading to a decrease in ATP synthesis without inhibiting the respiratory chain itself[6]. The energy that would have

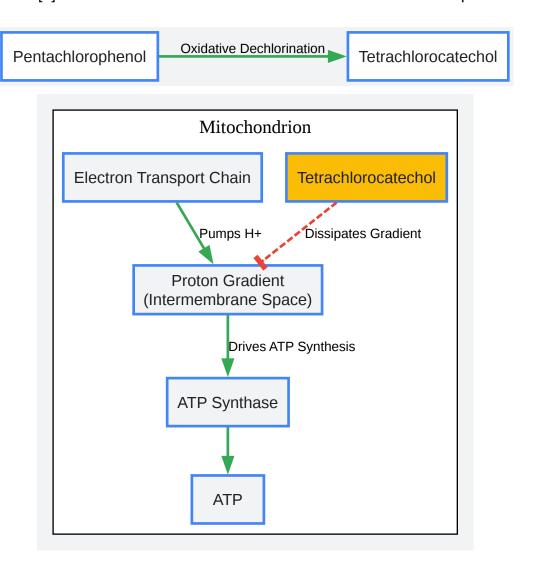


been used for ATP production is instead dissipated as heat. This disruption of cellular energy metabolism can lead to widespread cellular dysfunction and, ultimately, cell death.

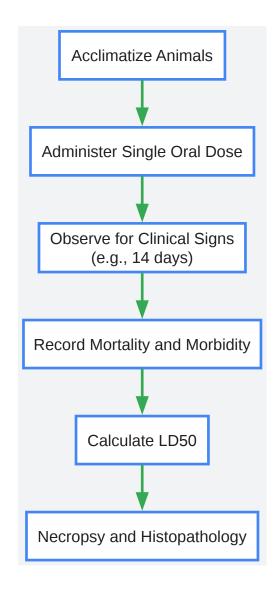
 Genotoxicity: There is limited specific information on the genotoxicity of
 Tetrachlorocatechol in the provided search results. However, as a metabolite of
 pentachlorophenol, which is a suspected carcinogen, its potential for genotoxic effects
 should be considered.

Metabolism and Signaling Pathways Metabolic Formation of Tetrachlorocatechol from Pentachlorophenol

Tetrachlorocatechol is a major metabolite of pentachlorophenol (PCP) in various organisms, including rodents[7]. The metabolic conversion is an oxidative dechlorination process.







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